

An In-depth Technical Guide to Methyl 1-methylpiperidine-2-carboxylate

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Compound of Interest

Compound Name: Methyl 1-methylpiperidine-2-carboxylate

Cat. No.: B168061

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This technical guide provides a comprehensive overview of **Methyl 1-methylpiperidine-2-carboxylate**, a key intermediate in organic synthesis. This document outlines its chemical identity, physicochemical properties, and detailed experimental protocols for its synthesis.

Chemical Identity and Structure

Methyl 1-methylpiperidine-2-carboxylate is a substituted piperidine derivative. The piperidine ring is a saturated six-membered heterocycle containing a nitrogen atom. In this compound, the nitrogen atom is substituted with a methyl group at the 1-position, and a methyl ester group is attached at the 2-position.

- CAS Number: 1690-74-0[1][2]
- Molecular Formula: C₈H₁₅NO₂[1]
- IUPAC Name: **methyl 1-methylpiperidine-2-carboxylate**[1]
- Synonyms: 1-methyl-piperidine-2-carboxylic acid methyl ester, 2-Piperidinecarboxylic acid, 1-methyl-, methyl ester[1]

The chemical structure can be represented by the following SMILES string:

CN1CCCCC1C(=O)OC[1]

Physicochemical Properties

A summary of the key quantitative data for **Methyl 1-methylpiperidine-2-carboxylate** is presented in the table below. These properties are essential for understanding the compound's behavior in various experimental and industrial settings.

Property	Value	Source
Molecular Weight	157.21 g/mol	PubChem[1]
Monoisotopic Mass	157.110278721 Da	PubChem[1]
XLogP3	1.1	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	3	PubChem
Rotatable Bond Count	2	PubChem
Exact Mass	157.110278721 Da	PubChem[1]
Topological Polar Surface Area	29.5 Å ²	PubChem[1]
Heavy Atom Count	11	PubChem
Complexity	147	PubChem
Physical Description	Light yellow liquid	NINGBO INNO PHARMCHEM CO.,LTD.

Experimental Protocols

The synthesis of **Methyl 1-methylpiperidine-2-carboxylate** can be achieved through various routes. A common method involves the N-methylation of a piperidine-2-carboxylic acid derivative, followed by esterification. An illustrative experimental protocol for a similar compound, which can be adapted, is detailed below.

Synthesis of Methyl 1-methylpiperidine-4-carboxylate (Illustrative Protocol)[3]

This protocol describes the synthesis of the 4-carboxylate isomer and provides a practical example of the chemical transformations involved.

Materials:

- 1-methylisonipecotic acid hydrochloride (1 mol)
- Methanol (350 mL, 8 equivalents)
- Thionyl chloride (1.55 equivalents)
- Sodium carbonate
- Methylene chloride
- Ice-salt bath

Procedure:

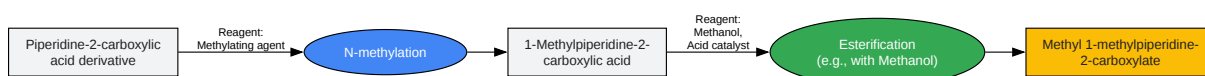
- A solution of 1-methylisonipecotic acid hydrochloride in methanol is prepared in a suitable reaction vessel.
- The solution is cooled to -10°C using an ice-salt bath.
- Thionyl chloride is added dropwise to the stirred solution over a period of 1 hour, maintaining the temperature at -10°C .
- After the addition is complete, the ice-salt bath is removed, and the reaction mixture is allowed to warm to 40°C .
- The reaction is held at 40°C for 2 hours.
- The solution is then neutralized to a pH of approximately 8 with the addition of sodium carbonate.
- The product is extracted from the aqueous solution using methylene chloride.
- The organic layer (methylene chloride solution) is dried over an appropriate drying agent.

- The solvent is removed by evaporation to yield the final product, Methyl 1-methylpiperidine-4-carboxylate, as a clear liquid.

Expected Yield: 87%^[3]

Synthesis Workflow Visualization

The following diagram illustrates a generalized workflow for the synthesis of **Methyl 1-methylpiperidine-2-carboxylate**, highlighting the key steps of N-methylation and esterification.



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Caption: Generalized synthesis workflow for **Methyl 1-methylpiperidine-2-carboxylate**.

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References

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- 2. alchempharmtech.com [alchempharmtech.com]
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- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl 1-methylpiperidine-2-carboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b168061#methyl-1-methylpiperidine-2-carboxylate-cas-number-and-structure]

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